

# physical and chemical properties of 2,3-Dimethylhexa-1,5-diene

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## Compound of Interest

Compound Name: 2,3-Dimethylhexa-1,5-diene

Cat. No.: B15486128

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## Technical Guide: 2,3-Dimethylhexa-1,5-diene

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2,3-Dimethylhexa-1,5-diene** is an organic compound belonging to the class of dienes, which are hydrocarbons containing two carbon-carbon double bonds.<sup>[1]</sup> Its structure consists of a six-carbon hexane chain with methyl groups substituted at positions 2 and 3, and double bonds at the 1 and 5 positions.<sup>[1][2]</sup> The presence of these two double bonds makes it a versatile precursor and intermediate in various organic synthesis applications. This guide provides a comprehensive overview of its known physical and chemical properties, along with generalized experimental protocols relevant to its synthesis and reactivity.

### Compound Identification and Physical Properties

Precise experimental physical properties for **2,3-Dimethylhexa-1,5-diene** (CAS No. 6443-93-2) are not readily available in the public literature. However, computed properties provide valuable estimates for research and experimental design.

### Table 1: Compound Identification

Identifier	Value	Source
IUPAC Name	2,3-dimethylhexa-1,5-diene	[2]
CAS Number	6443-93-2	[2][3]
Molecular Formula	C <sub>8</sub> H <sub>14</sub>	[1][2]
Canonical SMILES	<chem>CC(CC=C)C(=C)C</chem>	[2]
InChI	InChI=1S/C8H14/c1-5-6-8(4)7(2)3/h5,8H,1-2,6H2,3-4H3	[2]
InChIKey	GRCQSGCHLQHSTC-UHFFFAOYSA-N	[2]

**Table 2: Computed Physical and Chemical Properties**

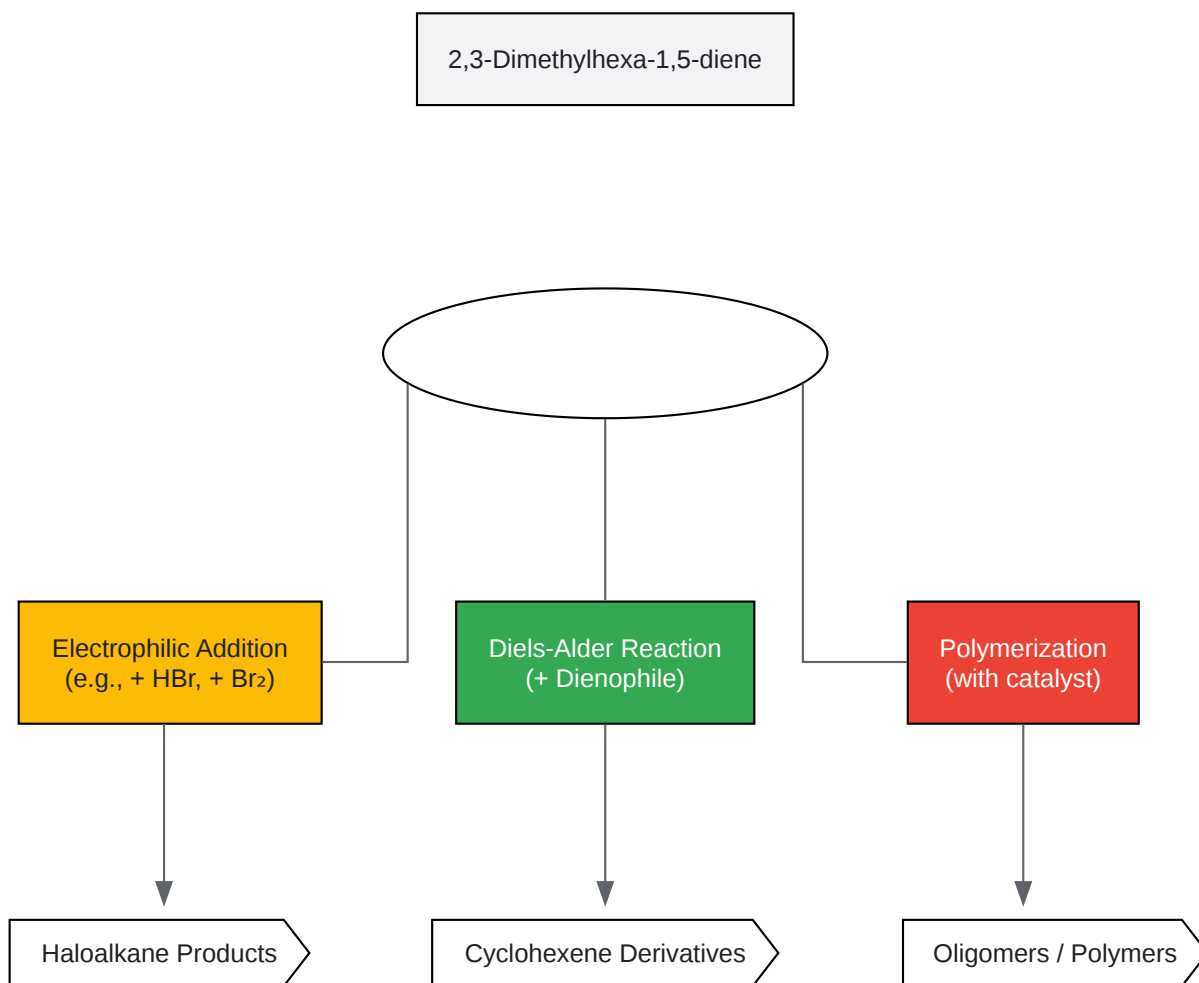
Property	Value	Source
Molecular Weight	110.20 g/mol	[1][2]
Exact Mass	110.109550447 Da	[2]
XLogP3	3.4	[2]
Topological Polar Surface Area	0 Å <sup>2</sup>	[2]
Heavy Atom Count	8	[2]

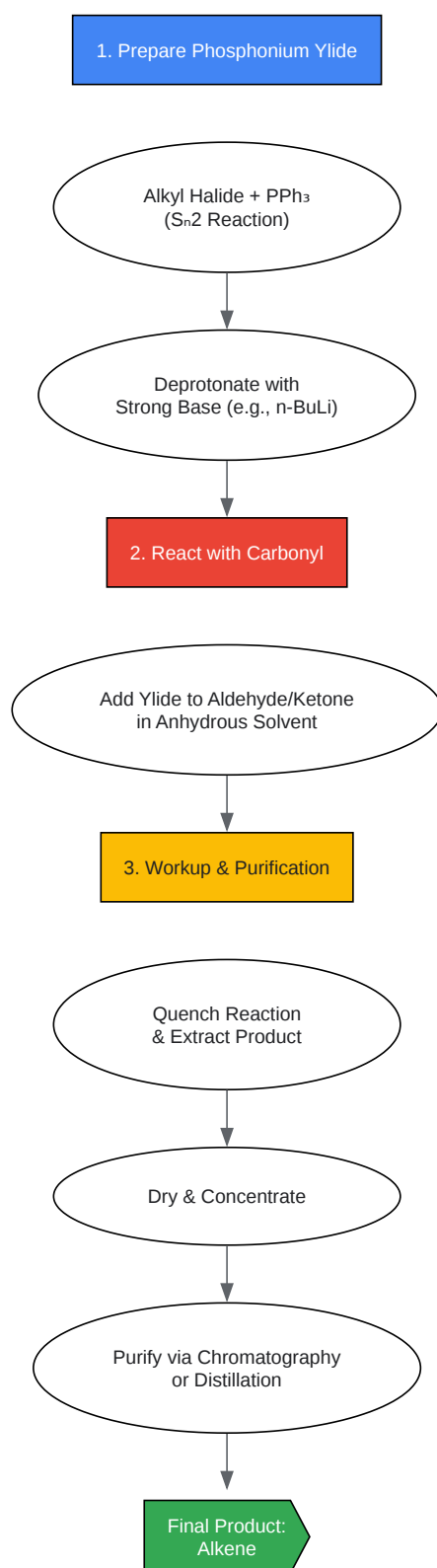
## Chemical Properties and Reactivity

As a diene, the chemical behavior of **2,3-Dimethylhexa-1,5-diene** is dominated by the reactivity of its two double bonds. It can participate in several key classes of organic reactions. [1]

- **Electrophilic Addition:** The double bonds are susceptible to reaction with electrophiles. For example, the addition of hydrogen halides (HX) or halogens (X<sub>2</sub>) will proceed to yield haloalkanes. [1]

- Diels-Alder Reaction: This compound can act as a diene in [4+2] cycloaddition reactions with suitable dienophiles to form substituted cyclohexene derivatives.<sup>[1]</sup><sup>[4]</sup> This reaction is a powerful tool for constructing six-membered rings in a controlled manner.<sup>[4]</sup>
- Polymerization: Under specific catalytic conditions, **2,3-Dimethylhexa-1,5-diene** can undergo polymerization to form oligomers or higher molecular weight polymers.<sup>[1]</sup>





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## References

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- To cite this document: BenchChem. [physical and chemical properties of 2,3-Dimethylhexa-1,5-diene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15486128#physical-and-chemical-properties-of-2-3-dimethylhexa-1-5-diene]

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